

Enhancing propaquizafop herbicide performance with adjuvants

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Compound Focus: Propaquizafop

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Propaquizafop Performance: Troubleshooting & FAQs

Q1: Why is my tank mixture with propaquizafop underperforming against grass weeds? Performance issues often stem from **antagonistic interactions** when **propaquizafop** is mixed with certain other herbicides [1]. The specific combination and weed species targeted are critical factors.

- **Antagonistic Combinations Identified:**
 - **For Barnyardgrass control:** Tank mixing with **quinclorac** or **florpyrauxifen-benzyl** can cause antagonism, reducing efficacy [1].
 - **For Weedy Rice control:** Tank mixing with **propanil** can result in antagonistic interactions [1].
- **Impact:** These antagonistic interactions can lead to reduced control and may significantly impact yield components and final crop yield [1].

Q2: Are there any known resistance issues with propaquizafop? Yes, resistance to **propaquizafop** has been confirmed in grass weeds. Research on *Avena fatua* (wild oats) populations in Ireland demonstrates that resistance can vary significantly in severity and involve cross-resistance with other ACCase inhibitors [2].

- **Resistance Factors in *Avena fatua*:** The table below summarizes the level of resistance found in different populations, showing how much higher the effective dose (ED₅₀) or growth reduction dose (GR₅₀) is compared to susceptible populations [2].

Herbicide	Chemical Class	Resistant Populations	ED ₅₀ Resistance Factor (RF)	GR ₅₀ Resistance Factor (RF)
Pinoxaden	Phenylpyrazoline (DEN)	R1, R3, R5	11.6 - 13.1x	25.1 - 30.2x
Propaquizafop	Aryloxyphenoxypropionate (FOP)	R1, R2, R3, R5, R6	>7.8 - >32x	16.6 - 59x
Cycloxydim	Cyclohexanedione (DIM)	R5	>43.2x	98.4x

- **Cross-Resistance:** The study found complex cross-resistance patterns. For instance, population R1 was cross-resistant to pinoxaden and **propaquizafop**, while R6 was resistant only to **propaquizafop** [2].

Q3: What is the recommended application rate for propaquizafop in research settings? In recent studies, **propaquizafop** has been tested at rates of **125 and 180 g ha⁻¹** in tank mixtures for rice weed management [1]. For resistance testing on *Avena fatua*, the recommended field rate used was **100 g ha⁻¹** [2].

Experimental Data & Tank Mix Compatibility

The following table synthesizes quantitative data on **propaquizafop** interactions with other herbicides from a 2025 study, providing a quick reference for experimental design [1].

Table 1: Propaquizafop Tank Mix Interactions in Rice (MaxAce Technology)

Mixed Herbicide (Factor B)	Effect on Barnyardgrass Control	Effect on Weedy Rice Control	Impact on Yield
Carfentrazone	Additive	Additive	No significant negative impact
Propanil	Additive	Antagonistic	Lowest yield in one location; yield reduction at higher propaquizafop rates

Mixed Herbicide (Factor B)	Effect on Barnyardgrass Control	Effect on Weedy Rice Control	Impact on Yield
Quinclorac	Antagonistic	Additive	Reduced yield components
Penoxsulam	Additive	Additive	No significant negative impact
Florpyrauxifen-benzyl	Antagonistic	Additive	Reduced yield components
Bentazon	Additive	Additive	No significant negative impact
Saflufenacil	Additive	Additive	No significant negative impact

Experimental Protocols for Resistance Assessment

For researchers characterizing resistance, here is a detailed methodology adapted from a peer-reviewed study [2].

Protocol: Dose-Response Assay for Propanil Resistance

1. Plant Material Preparation

- Seed Source:** Collect seeds from suspected resistant (R) weed populations based on field reports of poor control. Include known susceptible (S) populations as controls.
- Seed Dormancy Breaking:** Prick seeds in the endosperm with a hypodermic needle. Place seeds in Petri dishes with filter paper and imbibe in the dark overnight in a solution of Gibberellic Acid (GA₃ - 700 mg) and Potassium Nitrate (KNO₃ - 4 g) dissolved in 0.5 L deionized H₂O with 5 mL of 99.8% aqueous ethanol.
- Planting:** Sow pre-germinated seeds in propagation trays filled with a 4:1 mix of loam soil and lime-free grit, amended with a slow-release fertilizer (e.g., Osmacote Mini at 1 kg t⁻¹).

2. Growth Conditions

- Environment:** Conduct assays in a controlled glasshouse.
- Temperature:** Maintain 18/12 °C day/night cycle.
- Photoperiod:** 16-hour day length, supplemented with artificial lighting to maintain a minimum intensity of 250 μmol m⁻² s⁻¹ at plant level.

- **Watering:** Water seedlings as needed to avoid moisture stress.

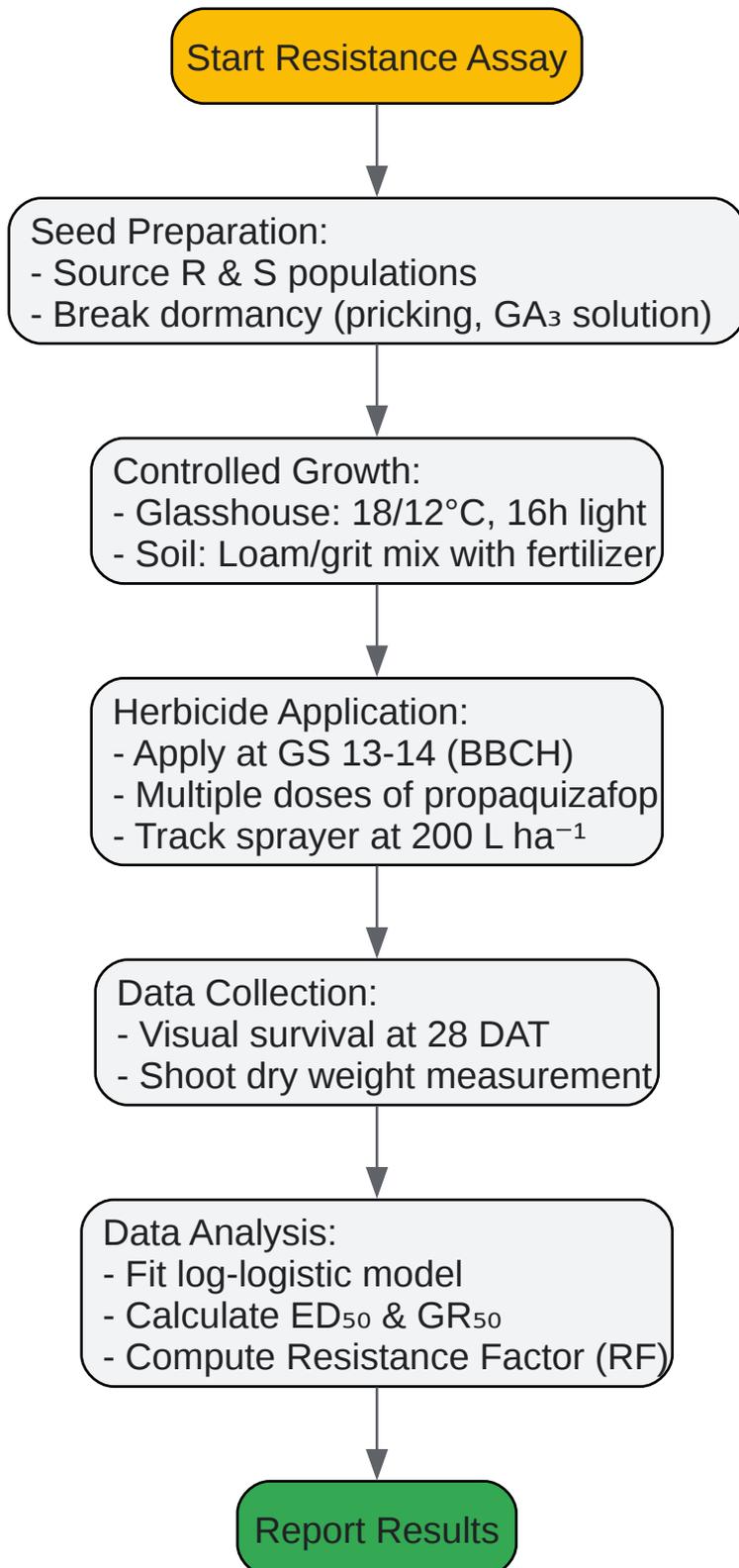
3. Herbicide Application

- **Timing:** Apply herbicides at plant growth stages (GS) 13-14 on the BBCH scale (3-4 leaf stage).
- **Sprayer Setup:** Use a precision research track sprayer equipped with a flat-fan nozzle (e.g., TeeJet 8002-EVS).
- **Application Parameters:** Set pressure to 2.5 bar, delivering a water volume equivalent of 200 L ha⁻¹.
- **Formulation:** Use commercial-grade **propaquizafop** (e.g., Falcon EC, 100 g a.i. L⁻¹).
- **Dose Range:** Include multiple doses (e.g., 0, 12.5, 25, 50, 100, 200, 400 g ha⁻¹) to establish a robust dose-response curve.

4. Data Collection and Analysis

- **Visual Assessment:** At 28 days after treatment (DAT), record plant survival. Classify plants with strong new growth as resistant and those with severe chlorosis/necrosis or dead as susceptible.
- **Biomass Measurement:** Harvest above-ground shoots, dry at 70°C for 72 hours, and weigh to determine shoot dry weight.
- **Statistical Analysis:**
 - Fit data to a non-linear log-logistic model (e.g., using the `drc` package in R).
 - Calculate **ED₅₀** (herbicide dose causing 50% visual mortality) and **GR₅₀** (dose causing 50% reduction in shoot dry weight).
 - Compute the **Resistance Factor (RF)** using the formula: **RF = ED₅₀ (R population) / ED₅₀ (S population)**.

The workflow can be visualized as follows:



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Experimental Workflow for Resistance Assay

Key Considerations for Researchers

- **Integrated Weed Management (IWM):** Given the rise in herbicide resistance and regulatory pressures, the future of weed management lies in integrating chemical control with cultural, mechanical, and robotic tactics [3]. **Propaquizafop** should be viewed as one component within an IWM strategy.
- **Herbicide Classification:** Utilize updated resources like the **Take Action Herbicide Classification Chart** to understand the mode of action groups and design tank mixes or rotations that use multiple, effective sites of action to manage and prevent resistance [4].
- **Compliance:** Be aware of evolving regulations, such as the requirement to consult resources like **Bulletins Live! Two** in the U.S. to comply with the Endangered Species Act when conducting field applications [5].

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